

Application Notes: Use of Diammonium Ethyl Phosphate in Specialty Paper Manufacturing

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Compound of Interest

Compound Name: *Diammonium ethyl phosphate*

Cat. No.: *B15344755*

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Note to the Reader: Extensive literature searches for the application of **diammonium ethyl phosphate** in specialty paper manufacturing did not yield specific quantitative data or detailed experimental protocols. One source mentions **diammonium ethyl phosphate** as an example of a flame retardant used in papermaking, but provides no further details.[1] The available body of research extensively covers the use of a closely related compound, diammonium phosphate (DAP), for enhancing flame retardancy and other properties of specialty papers. The following application notes and protocols are based on the available data for diammonium phosphate (DAP) as a proxy, given the lack of specific information on **diammonium ethyl phosphate**. Researchers should validate these methodologies for **diammonium ethyl phosphate** if it is to be used.

Application of Diammonium Phosphate (DAP) in Flame-Retardant Paper

Diammonium phosphate (DAP) is a well-documented flame retardant for cellulosic materials, including paper.[2] When heated, DAP releases ammonia gas, which is non-combustible and dilutes the flammable gases produced by the thermal decomposition of cellulose.[3] It also promotes the dehydration of cellulose, leading to the formation of a stable char layer that acts as a barrier to heat and mass transfer, thus inhibiting further combustion.[4][5][6]

Key Performance Improvements with DAP Treatment:

- **Enhanced Flame Retardancy:** Paper treated with DAP exhibits self-extinguishing properties and a significant reduction in flame spread.[\[4\]](#)[\[5\]](#)
- **Increased Char Yield:** DAP treatment increases the amount of residual char after combustion, which is indicative of its flame-retardant efficacy.[\[4\]](#)[\[5\]](#)
- **Improved Thermal Stability:** The thermal decomposition temperature of the paper can be altered, leading to a more controlled combustion process.[\[4\]](#)[\[5\]](#)
- **Modified Mechanical Properties:** The application of DAP can also influence the mechanical strength of the paper, with effects on tensile, burst, and tear strength varying with the concentration of DAP and the presence of other additives.[\[4\]](#)[\[5\]](#)

Quantitative Data on DAP-Treated Bagasse Paper

The following table summarizes the effects of different concentrations of DAP coating on the properties of paper made from bagasse soda pulp.

DAP Concentration (%)	Tensile Strength (N·m/g)	Burst Strength (kPa·m ² /g)	Tear Strength (mN·m ² /g)	Char Yield (%)
0 (Control)	25.4	1.8	3.5	20.67
10	28.1	1.9	3.6	35.21
20	30.2	1.7	3.3	42.89
30	29.5	1.6	3.1	48.17

Data synthesized from studies on bagasse paper treated with DAP and cationic starch.[\[4\]](#)[\[5\]](#)

Experimental Protocols

The following are generalized protocols for the preparation and evaluation of DAP-treated specialty paper based on published research.

Preparation of DAP Coating Solution

Objective: To prepare aqueous solutions of diammonium phosphate at various concentrations for paper treatment.

Materials:

- Diammonium phosphate (DAP)
- Cationic starch (as a binder and retention aid)
- Distilled water

Procedure:

- Prepare a 10% (w/v) cationic starch solution by dissolving the required amount of cationic starch in distilled water with gentle heating and stirring until the solution is clear.
- For a 10% DAP solution, dissolve 10 g of DAP in a final volume of 100 mL of the 10% cationic starch solution.
- Repeat step 2 for other desired concentrations (e.g., 20% and 30% DAP).
- Stir the solutions thoroughly to ensure homogeneity.

Paper Coating Protocol

Objective: To apply the DAP solution uniformly onto the surface of the paper.

Materials:

- Uncoated specialty paper sheets (e.g., bagasse soda pulp paper with a basis weight of 120 g/m²)[4]
- DAP coating solutions (10%, 20%, 30%)
- Auto Bar Coater or similar coating apparatus
- Drying oven

Procedure:

- Cut the paper sheets to the desired dimensions.
- Calibrate the Auto Bar Coater to apply a specific wet film thickness (e.g., to achieve a coating weight of 25-30 g/m²).^[5]
- Pour a small amount of the DAP coating solution onto the paper sheet in front of the coating bar.
- Initiate the coating process to spread the solution evenly across the paper surface.
- Carefully remove the coated paper sheet and place it in a drying oven at 60-65°C for 10 minutes, or until completely dry.^[4]
- Condition the dried, coated paper samples at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for at least 24 hours before testing.

Evaluation of Flame Retardancy

Objective: To assess the flame-retardant properties of the DAP-coated paper.

Method: Vertical Flammability Test (based on TAPPI T 461 cm-00)

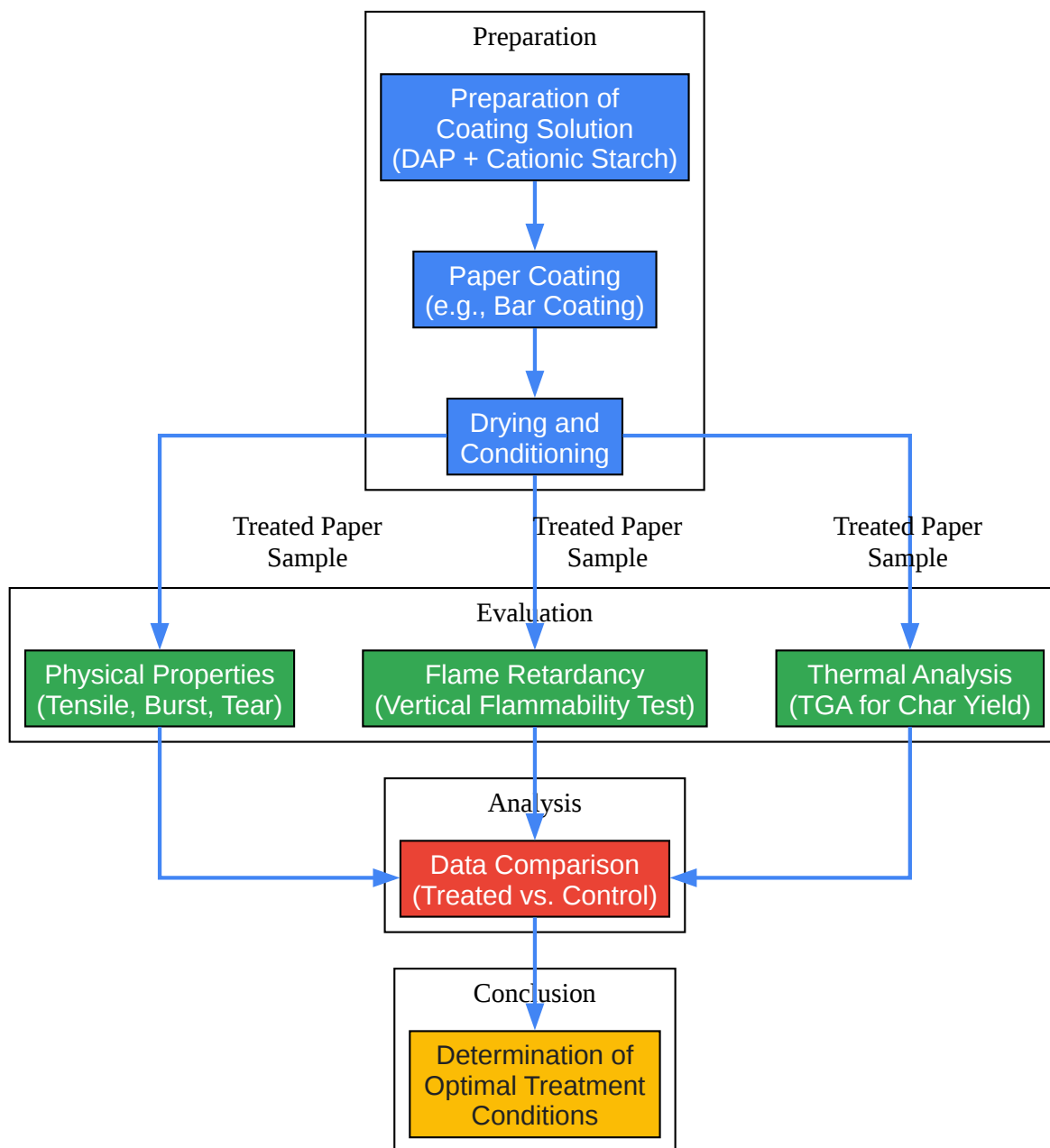
Procedure:

- Cut the conditioned paper samples into strips of a specified size (e.g., 70 mm x 210 mm).
- Mount a paper strip vertically in the flammability tester.
- Apply a standardized flame to the bottom edge of the paper strip for a specified time (e.g., 12 seconds).
- Record the afterflame time (the time the sample continues to flame after the ignition source is removed) and the afterglow time.
- Measure the char length of the combusted sample.
- A shorter char length and the absence of afterflame indicate better flame retardancy.^[4]

Visualizations

Logical Workflow for Evaluating Flame-Retardant Paper

The following diagram illustrates the general workflow for the preparation and evaluation of flame-retardant paper treated with a chemical additive like DAP.

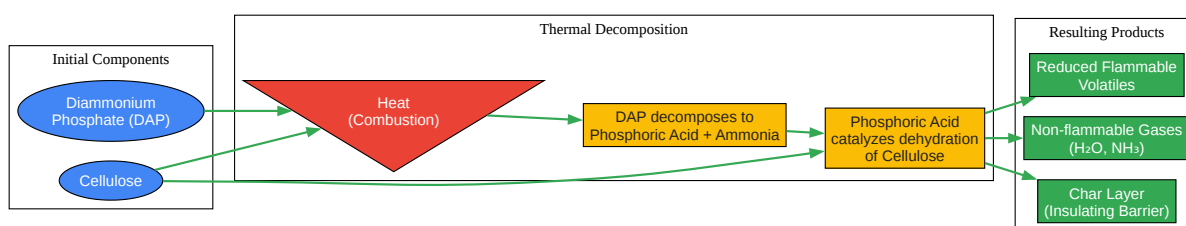


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Workflow for Flame-Retardant Paper Evaluation

Proposed Flame Retardancy Mechanism of DAP on Cellulose

This diagram illustrates the proposed chemical pathway for the flame-retardant action of DAP on cellulose.



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Flame Retardancy Mechanism of DAP

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